

Measuring Atmospheric Bromodichloronitromethane: A Guide for Researchers

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Compound of Interest

Compound Name: Bromodichloronitromethane

Cat. No.: B120469

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

Bromodichloronitromethane ($\text{CBrCl}_2\text{NO}_2$) is a member of the halonitromethane (HNM) group of compounds. These compounds are of growing interest in atmospheric sciences and environmental health due to their potential as disinfection byproducts in drinking water and their subsequent volatilization into the atmosphere. Accurate and sensitive measurement of atmospheric **bromodichloronitromethane** is crucial for understanding its sources, transport, fate, and potential impact on air quality and human health.

This document provides detailed application notes and protocols for the sampling and analysis of atmospheric **bromodichloronitromethane** using thermal desorption coupled with gas chromatography-mass spectrometry (TD-GC-MS). This method offers high sensitivity and selectivity, making it suitable for the detection of trace levels of this compound in complex air matrices.

Measurement Techniques Overview

The primary method for the determination of **bromodichloronitromethane** in the atmosphere involves a two-step process:

- **Sample Collection and Preconcentration:** Whole air samples are actively drawn through a sorbent tube to trap and concentrate the target analyte.
- **Sample Analysis:** The trapped compounds are thermally desorbed from the sorbent tube and analyzed by gas chromatography-mass spectrometry (GC-MS).

This approach is based on well-established methodologies for volatile organic compounds (VOCs) in air, such as those outlined in EPA Method TO-17.

Experimental Protocols

Sample Collection: Active Sampling on Sorbent Tubes

This protocol details the collection of atmospheric **bromodichloronitromethane** onto sorbent tubes.

Materials:

- Sorbent tubes packed with a suitable adsorbent (e.g., Tenax® TA)
- Personal or area air sampling pump capable of low flow rates (20-200 mL/min)
- Calibrated flowmeter
- Tubing (e.g., Tygon® or stainless steel)
- Tube caps for sealing after sampling
- Field data sheets

Protocol:

- **Pump Calibration:** Calibrate the sampling pump to the desired flow rate (e.g., 100 mL/min) using a calibrated flowmeter.
- **Tube Preparation:** Before sampling, break the sealed ends of the sorbent tube. The tube has an arrow indicating the direction of airflow.

- **Assembly:** Connect the sorbent tube to the sampling pump with the arrow pointing towards the pump.
- **Sampling:** Place the sampling assembly in the desired location and begin sampling. Record the start time, flow rate, and ambient temperature and pressure on the field data sheet.
- **Sample Volume:** For general ambient air monitoring, a sample volume of 5 to 20 liters is recommended. The total sample volume should be adjusted based on the expected concentration of **bromodichloronitromethane**.
- **Post-Sampling:** After sampling for the desired duration, stop the pump and record the end time.
- **Sealing and Storage:** Immediately after sampling, remove the sorbent tube from the pump and seal both ends with the provided caps.
- **Field Blank:** A field blank tube should be handled in the same manner as the sample tubes (uncapped and recapped in the field) but without any air drawn through it.
- **Transportation and Storage:** Store the sampled tubes and the field blank in a clean, airtight container and transport them to the laboratory for analysis. Samples should be stored at 4°C and analyzed within 14 days.

Sample Analysis: Thermal Desorption-Gas Chromatography-Mass Spectrometry (TD-GC-MS)

This protocol describes the analysis of the collected samples using TD-GC-MS.

Instrumentation and Materials:

- Thermal Desorption (TD) system
- Gas Chromatograph (GC) coupled with a Mass Spectrometer (MS)
- GC column suitable for volatile halogenated compounds (e.g., 30 m x 0.25 mm ID, 1.4 µm film thickness, 6% cyanopropylphenyl / 94% dimethylpolysiloxane phase)

- Helium carrier gas (99.999% purity)
- Analytical standards of **bromodichloronitromethane**

Protocol:

- TD System Parameters:
 - Tube Desorption: Place the sorbent tube in the thermal desorber. Desorb the sample by heating the tube to 250-300°C for 5-10 minutes with a helium flow of 20-50 mL/min.
 - Cryofocusing: The desorbed analytes are trapped on a cooled trap (e.g., at -10°C to -30°C) to focus the sample into a narrow band.
 - Trap Desorption: Rapidly heat the cold trap (e.g., to 280-320°C) to inject the sample onto the GC column.
- GC-MS Parameters:
 - GC Oven Temperature Program:
 - Initial temperature: 40°C, hold for 2 minutes
 - Ramp 1: 10°C/min to 150°C
 - Ramp 2: 25°C/min to 250°C, hold for 5 minutes
 - Carrier Gas: Helium at a constant flow of 1.0-1.5 mL/min.
 - Injector Temperature: 250°C (if applicable, though injection is from the TD unit).
 - MS Parameters:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: Scan from m/z 45 to 300 or use Selected Ion Monitoring (SIM) for enhanced sensitivity.
 - Transfer Line Temperature: 280°C.

- Ion Source Temperature: 230°C.
- Data Acquisition and Analysis:
 - Acquire data in full scan mode to confirm the identity of **bromodichloronitromethane** by comparing the acquired mass spectrum with a reference spectrum.
 - For quantification, use SIM mode, monitoring the characteristic ions of **bromodichloronitromethane**. The primary quantitation ion is m/z 163.^[1] Qualifier ions include m/z 161, 128, and 82.
 - Create a calibration curve using external standards of **bromodichloronitromethane** prepared in a suitable solvent and spiked onto clean sorbent tubes.

Data Presentation

The following tables summarize key quantitative data for the measurement of atmospheric **bromodichloronitromethane**.

Table 1: Gas Chromatography-Mass Spectrometry Parameters

Parameter	Value
GC Column	30 m x 0.25 mm ID, 1.4 µm film thickness, 6% cyanopropylphenyl / 94% dimethylpolysiloxane
Oven Program	40°C (2 min), then 10°C/min to 150°C, then 25°C/min to 250°C (5 min hold)
Carrier Gas	Helium (1.2 mL/min)
Ionization Mode	Electron Ionization (70 eV)
Quantitation Ion (m/z)	163 ^[1]
Qualifier Ions (m/z)	161, 128, 82

Table 2: Method Performance (Typical Values)

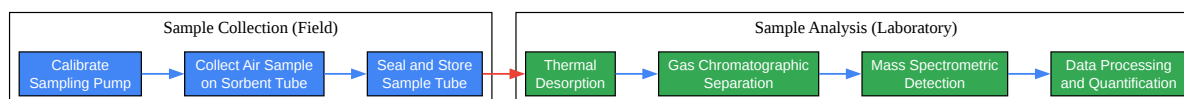
Parameter	Value
Method Detection Limit (MDL)	0.5 - 5 ng/m ³
Precision (as Relative Standard Deviation)	< 15%
Accuracy (as % Recovery)	85 - 115%

Note: These are typical performance values and may vary depending on the specific instrumentation and analytical conditions.

Mandatory Visualizations

Experimental Workflow

The following diagram illustrates the overall workflow for the measurement of atmospheric **bromodichloronitromethane**.

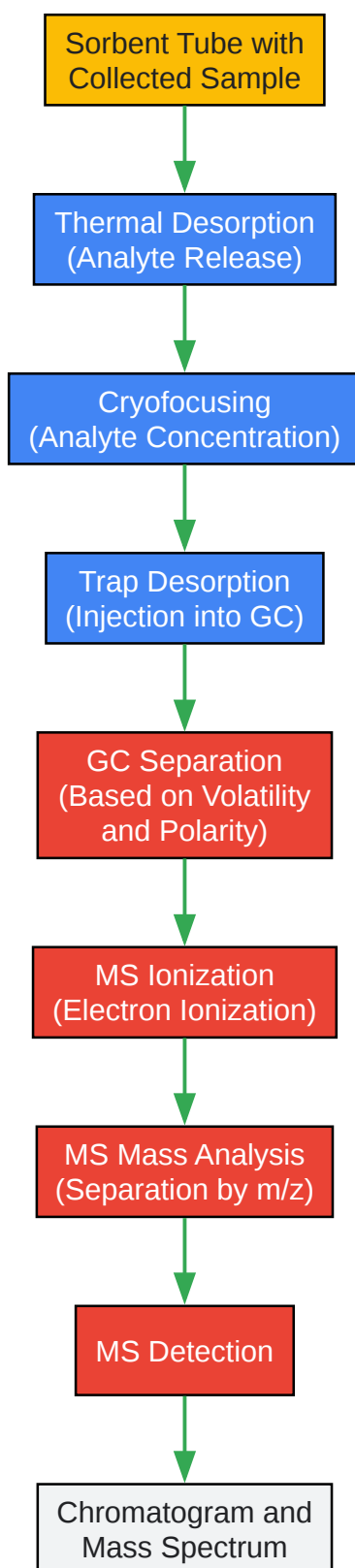


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Workflow for atmospheric **bromodichloronitromethane** measurement.

Analytical Logic

The following diagram illustrates the logical steps involved in the instrumental analysis.



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Instrumental analysis logic for TD-GC-MS.

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References

- 1. Bromodichloronitromethane | CBrCl₂NO₂ | CID 595829 - PubChem [pubchem.ncbi.nlm.nih.gov]
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